

4-Methoxycarbonyl-2-nitrophenylboronic acid molecular weight and formula

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Compound of Interest

Compound Name: 4-Methoxycarbonyl-2-nitrophenylboronic acid

Cat. No.: B1303775

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In-Depth Technical Guide: 4-Methoxycarbonyl-2-nitrophenylboronic acid

Audience: Researchers, scientists, and drug development professionals.

This guide provides core physicochemical properties of **4-Methoxycarbonyl-2-nitrophenylboronic acid**, a key reagent in synthetic chemistry.

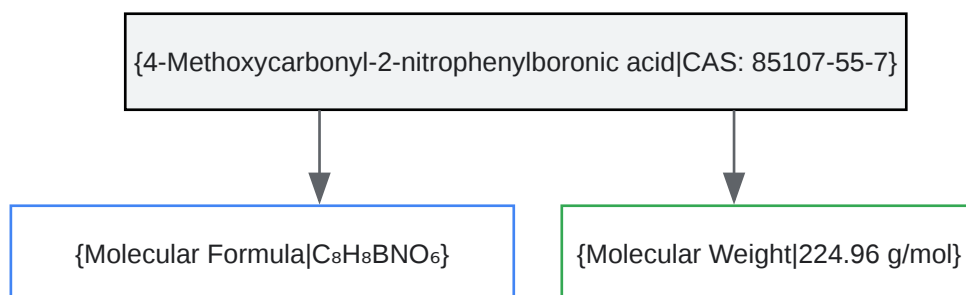
Physicochemical Properties

The fundamental molecular characteristics of **4-Methoxycarbonyl-2-nitrophenylboronic acid** are essential for its application in experimental design and chemical synthesis. These properties are summarized below.

Property	Value
Molecular Formula	C ₈ H ₈ BNO ₆ [1]
Molecular Weight	224.96 g/mol [1]
Alternate Molecular Weight	224.97 g/mol [2]

Compound Identification

A visual representation of the relationship between the compound's name and its primary molecular identifiers is provided below. This diagram illustrates the direct association between the chemical name and its corresponding formula and mass.



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Chemical Identity of **4-Methoxycarbonyl-2-nitrophenylboronic acid**.

Experimental Considerations

While detailed experimental protocols are application-specific, researchers utilizing **4-Methoxycarbonyl-2-nitrophenylboronic acid** should note its physical form as a white to light yellow crystalline powder.[1] It is typically stored at room temperature.[1][2] This compound is a valuable building block in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions, due to its ability to facilitate the formation of carbon-carbon bonds.

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References

- 1. chemimpex.com [chemimpex.com]
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